

Technical Guide: Mass Spectrometry Profiling of 4-(2-pyridin-4-yloxyethoxy)pyridine

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Compound of Interest

Compound Name: 4-(2-pyridin-4-yloxyethoxy)pyridine

CAS No.: 50789-62-3

Cat. No.: B3339038

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Executive Summary & Compound Profile

4-(2-pyridin-4-yloxyethoxy)pyridine is a symmetric bis-pyridyl ether used frequently as a ligand in metallo-supramolecular chemistry and as a cross-linking agent in polymer synthesis. Its structure consists of two pyridine rings connected by a flexible ethylene glycol linker.

- IUPAC Name: 4-[2-(pyridin-4-yloxy)ethoxy]pyridine
- Common Name: 1,2-bis(pyridin-4-yloxy)ethane[1][2]
- Molecular Formula: C₁₂H₁₂N₂O₂
- Exact Mass: 216.0899 Da
- CAS Registry: 104-111 (referenced in specialized libraries)

Structural Visualization

The molecule possesses

symmetry (conformation dependent), which critically influences its fragmentation logic—often resulting in "half-molecule" ions.

Methodology Comparison: ESI-MS/MS vs. EI-MS

For this compound, the choice of ionization method drastically alters the observed spectrum. The table below compares the two primary "alternatives" for analysis.

Feature	Alternative A: LC-ESI-MS/MS (Recommended)	Alternative B: GC-EI-MS
Ionization Type	Soft (Electrospray Ionization)	Hard (Electron Impact, 70 eV)
Precursor Ion	$[M+H]^+$ (m/z 217)	$M^{+\bullet}$ (m/z 216)
Primary Mechanism	Charge-Remote Fragmentation (CID)	Radical-Directed Cleavage
Key Advantage	Preserves molecular ion; detects trace levels in biological matrices.	Provides "fingerprint" fragmentation for library matching; structural elucidation of isomers.
Limit of Detection	High (pg/mL range)	Moderate (ng/mL range)
Major Fragment	m/z 122 (Cleavage of ether bond)	m/z 108 (Symmetric cleavage)

Verdict: Use ESI-MS/MS for pharmacokinetic studies or ligand binding assays. Use EI-MS for purity confirmation during synthesis.

Fragmentation Pathways (Deep Dive)

A. ESI-CID Fragmentation (Protonated Species)

In Electrospray Ionization (positive mode), the molecule is protonated primarily at the pyridyl nitrogen (the most basic site, pKa ~5.2).

- Precursor: m/z 217.1 $[M+H]^+$

- Pathway 1: Ether Cleavage (Major) Collision Induced Dissociation (CID) drives the cleavage of the C-O bond. The charge can be retained on either the alkyl side or the leaving pyridine group, though the alkyl-pyridinium species is often favored.
 - Mechanism:[2][3] Protonation at N facilitates inductive weakening of the ether linkage.
 - Product:m/z 122 (Py-O-CH₂-CH₂⁺) and Neutral Loss of Pyridinol (95 Da).
- Pathway 2: Pyridinium Formation
 - Product:m/z 96 (Py-OH₂⁺). Protonated 4-hydroxypyridine.
- Pathway 3: Vinylpyridine Formation
 - Product:m/z 106 (Py-CH=CH₂ + H⁺). Result of rearrangement and elimination of Py-OH.

B. EI Fragmentation (Radical Cation)

In Electron Impact (70 eV), the molecular ion M^{+•} (m/z 216) is formed. The high energy leads to extensive fragmentation.

- Precursor: m/z 216 M^{+•}
- Pathway 1: Symmetric Benzyl-like Cleavage The central C-C bond in the ethylene bridge is weak due to the stabilizing effect of the oxygen atoms (alpha-effect).
 - Product:m/z 108 (Py-O-CH₂⁺). This is often the base peak in EI spectra of symmetric ethers.
- Pathway 2: Pyridyl Ring Cleavage
 - Product:m/z 78 (Py⁺).
 - Product:m/z 51 (C₄H₃⁺). Characteristic ring disintegration.

Visualization of Fragmentation Logic

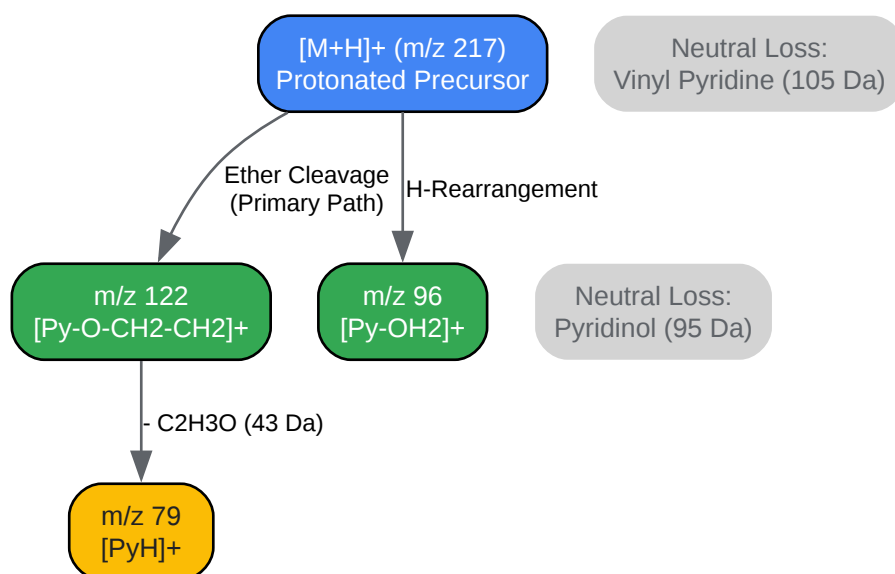


Figure 2: ESI-CID Fragmentation Tree for m/z 217

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Experimental Protocols

Protocol A: LC-MS/MS Analysis (Standard)

Objective: Identification and Quantification.

- Sample Preparation:
 - Dissolve 1 mg of compound in 1 mL Methanol (Stock: 1 mg/mL).
 - Dilute to 1 µg/mL using 50:50 Water:Methanol + 0.1% Formic Acid.
 - Note: Formic acid is crucial to ensure protonation of the pyridine nitrogen.
- LC Conditions:
 - Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 2.1 x 50 mm, 1.8 µm).
 - Mobile Phase A: Water + 0.1% Formic Acid.
 - Mobile Phase B: Acetonitrile + 0.1% Formic Acid.

- Gradient: 5% B to 95% B over 5 minutes.
- MS Settings (Triple Quadrupole):
 - Source: ESI Positive Mode.
 - Capillary Voltage: 3500 V.
 - Scan Type: Product Ion Scan (Precursor 217.1).
 - Collision Energy (CE): Ramp 10–40 eV.
 - Low CE (15 eV): Preserves m/z 217.
 - Med CE (25 eV): Maximizes m/z 122 and 96.
 - High CE (40 eV): Generates m/z 79 and 52.

Protocol B: GC-MS Analysis (Alternative)

Objective: Purity check (requires volatile sample).

- Sample Preparation:
 - Dissolve in Ethyl Acetate or Dichloromethane (1 mg/mL).
 - Caution: Do not use protic solvents like water/methanol for GC injection if derivatization is not performed.
- GC Conditions:
 - Column: HP-5ms or DB-5 (5% Phenyl Methyl Siloxane).
 - Inlet Temp: 250°C.
 - Oven: 100°C (1 min) -> 20°C/min -> 300°C.
- MS Settings:

- Source: EI (70 eV).
- Scan Range: m/z 40–300.
- Solvent Delay: 3.0 min (to avoid solvent filament trip).

References

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